

Application Note: Preparation of Strobilurin Analogs from Benzyloxyacetyl Intermediates

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Compound of Interest

Compound Name: Methyl 2-(2-(2-(benzyloxy)acetyl)phenyl)acetate

Cat. No.: B12526988

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Executive Summary

This application note details the synthetic protocol for preparing

-benzyloxy-

-methoxyacrylate strobilurin analogs using benzyloxyacetyl intermediates. While commercial strobilurins (e.g., Azoxystrobin, Kresoxim-methyl) typically feature an

-aryl scaffold, the introduction of an

-alkoxy or

-benzyloxy group via benzyloxyacetyl precursors allows for the exploration of Oudemansin-like pharmacophores and novel structural space.

This guide focuses on the Claisen condensation and O-methylation sequence, which constructs the toxophore (the biologically active

-methoxyacrylate moiety) with high stereoselectivity for the bioactive

-isomer.[1]

Scientific Background & Retrosynthetic Analysis

The Strobilurin Pharmacophore

The fungicidal activity of strobilurins stems from their ability to inhibit mitochondrial respiration by binding to the

site of the cytochrome

complex.[2] The critical structural element (toxophore) is usually:

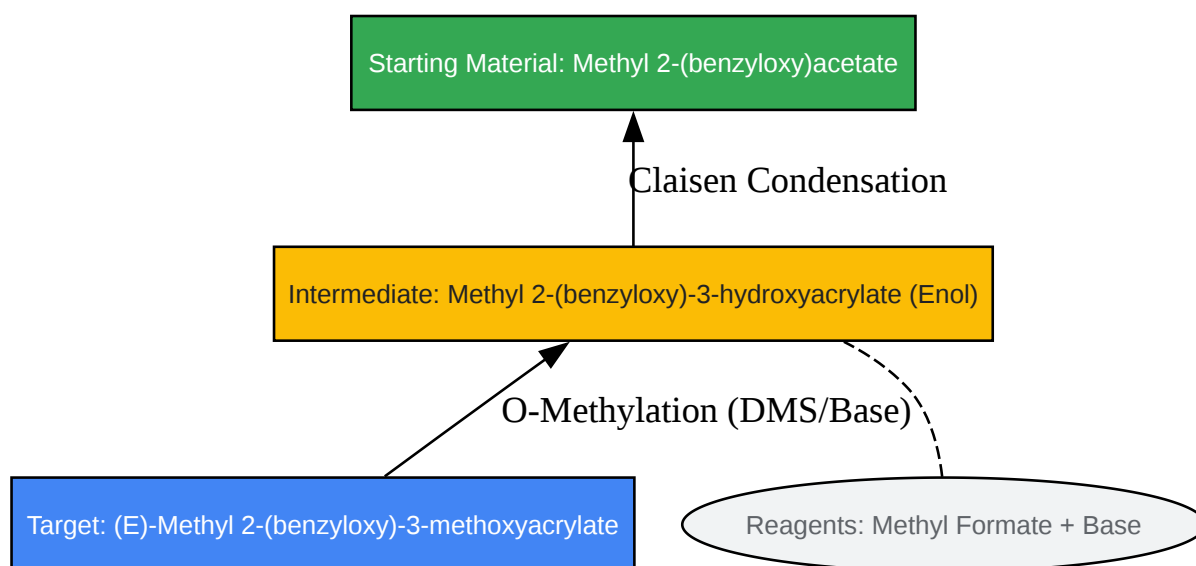
- -methoxyacrylate[1][3][4]
- -methoxyiminoacetate[5]

Strategic Role of Benzyloxyacetyl Intermediates

Using methyl 2-(benzyloxy)acetate as a starting material offers two strategic advantages:

- Direct Analog Synthesis: It yields -benzyloxy analogs, mimicking the natural product Oudemansin A, which possesses an -methoxy group.
- Divergent Synthesis: The benzyl group serves as a robust protecting group. Post-pharmacophore construction, it can be removed (hydrogenolysis) to reveal an -hydroxyl group for further derivatization (e.g., coupling to diverse side chains).

Retrosynthetic Scheme (Graphviz)



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Figure 1: Retrosynthetic disconnection of the target strobilurin analog showing the key Claisen condensation and methylation steps.

Experimental Protocol

Reagents and Materials

- Starting Material: Methyl 2-(benzyloxy)acetate (CAS: 19810-31-2) or prepared from Methyl bromoacetate + Benzyl alcohol.
- C1 Source: Methyl formate (Anhydrous).
- Base: Sodium hydride (60% dispersion in mineral oil) or Sodium methoxide (solid).
- Methylating Agent: Dimethyl sulfate (DMS) or Methyl Iodide (MeI).
- Solvents: Tetrahydrofuran (THF, anhydrous), Toluene, DMF.

Step-by-Step Methodology

Stage 1: Formylation (Claisen Condensation)

Objective: Install the hydroxymethylene group at the

-position.

- Apparatus Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and pressure-equalizing addition funnel.
- Base Suspension: Charge NaH (1.2 equiv, washed with hexane to remove oil) into the flask. Add anhydrous THF (10 mL/g of substrate) and cool to 0 °C.
- Addition: Mix Methyl 2-(benzyloxy)acetate (1.0 equiv) with Methyl formate (5.0 equiv). Transfer this mixture to the addition funnel.
 - Note: Using excess methyl formate drives the equilibrium and acts as a co-solvent.
- Reaction: Dropwise add the ester/formate mixture to the NaH suspension over 30–45 minutes. Expect hydrogen gas evolution.
- Activation: Allow the reaction to warm to room temperature (20–25 °C) and stir for 4–6 hours.
 - Checkpoint: Monitor by TLC (EtOAc/Hexane 1:4). The starting material spot should disappear, replaced by a polar enol spot (often streaks on silica).
- Quench: Cool to 0 °C. Carefully quench with ice-cold water or saturated .
- Isolation: Acidify slightly with 1M HCl (pH ~4-5) to protonate the enolate. Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over , and concentrate in vacuo.
 - Result: Crude Methyl 2-(benzyloxy)-3-hydroxyacrylate (often an oil). Proceed immediately to the next step to avoid decomposition.

Stage 2: Stereoselective O-Methylation

Objective: Lock the enol into the biologically active

-methoxyacrylate ether.

- Dissolution: Dissolve the crude enol from Stage 1 in DMF (5 mL/g).
- Base Addition: Add Potassium Carbonate (
, 1.5 equiv, pulverized).
- Methylation: Cool to 10 °C. Add Dimethyl Sulfate (DMS, 1.2 equiv) dropwise.
 - Safety: DMS is highly toxic. Use a fume hood and appropriate PPE.
- Reaction: Stir at room temperature for 3–12 hours.
 - Mechanism:[2][6][7][8][9][10][11] The reaction typically favors the thermodynamically stable
-isomer due to steric repulsion between the carboxylate and the methoxy group in the
-isomer.
- Workup: Pour the mixture into ice water. Extract with Diethyl Ether or MTBE (Methyl tert-butyl ether).
 - Note: DMF is water-soluble but requires thorough washing (3x Water, 1x LiCl solution) to remove completely.
- Purification: Purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).

Process Optimization & Troubleshooting

The following table summarizes critical parameters affecting yield and stereoselectivity.

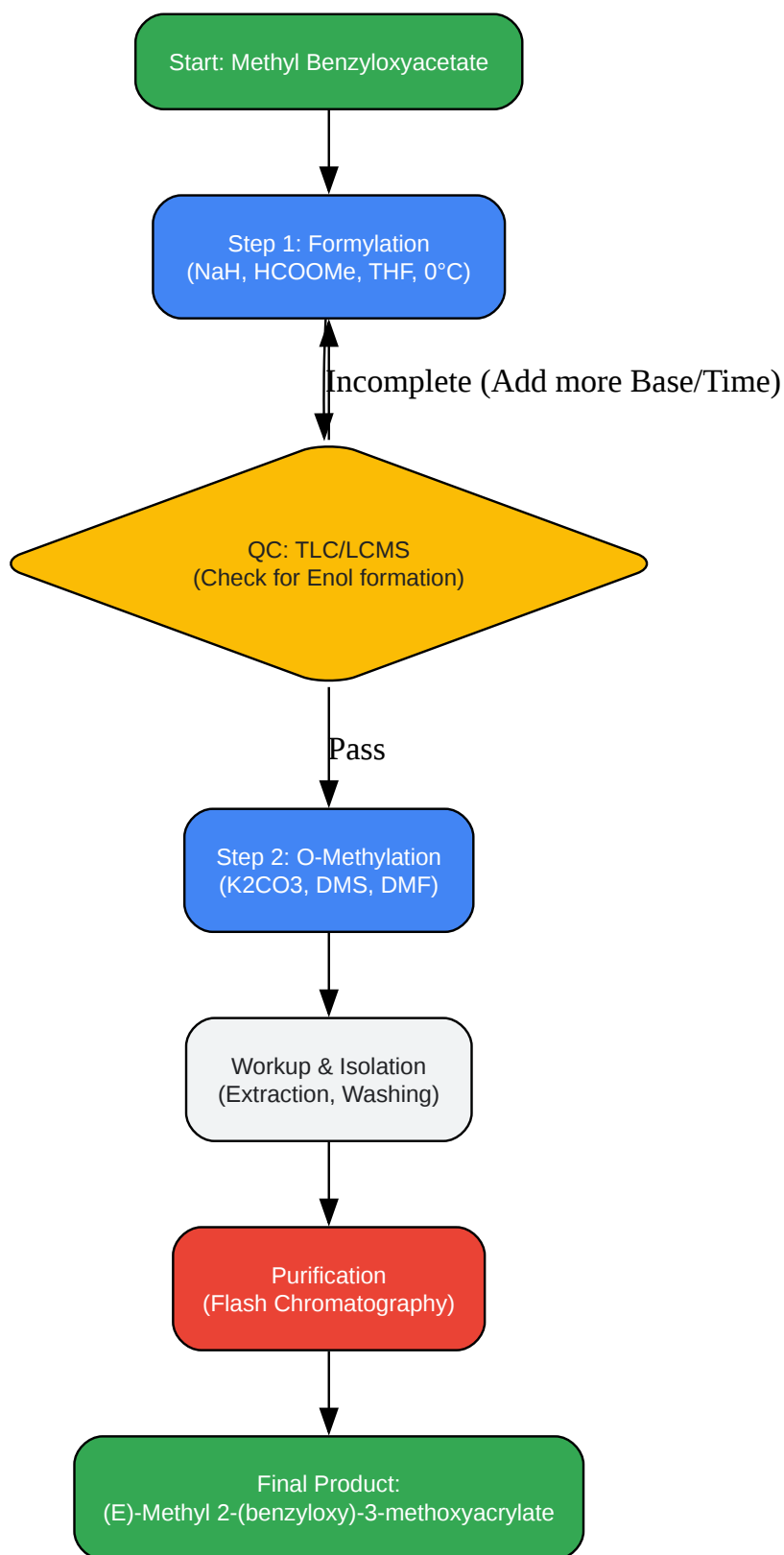
Parameter	Recommended Condition	Effect on Outcome
Base (Step 1)	NaH (Sodium Hydride)	Provides irreversible deprotonation; higher yields than NaOMe.
Solvent (Step 1)	THF or Toluene	THF promotes faster reaction; Toluene is better for scale-up (safety).
Temperature (Step 2)	0 °C	Higher temperatures (>40 °C) may increase
	RT	-isomer formation.
Methylating Agent	Dimethyl Sulfate (DMS)	Generally faster and higher yielding than MeI for enol ethers.

Stereochemical Control

The biological activity of strobilurins is highly dependent on the geometry of the double bond.

- Target:
 - isomer (methoxy group trans to the ester carbonyl).
- Verification: Use ¹H NMR.^[5]
 - -isomer: Vinyl proton typically appears at 7.50 – 7.60 ppm.
 - -isomer: Vinyl proton typically appears upfield at 6.50 – 6.80 ppm.

Workflow Diagram



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Figure 2: Operational workflow for the synthesis of the strobilurin analog.

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